

Application Notes and Protocols for Suzuki-Miyaura Coupling with RockPhos

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Compound of Interest

Compound Name:	RockPhos
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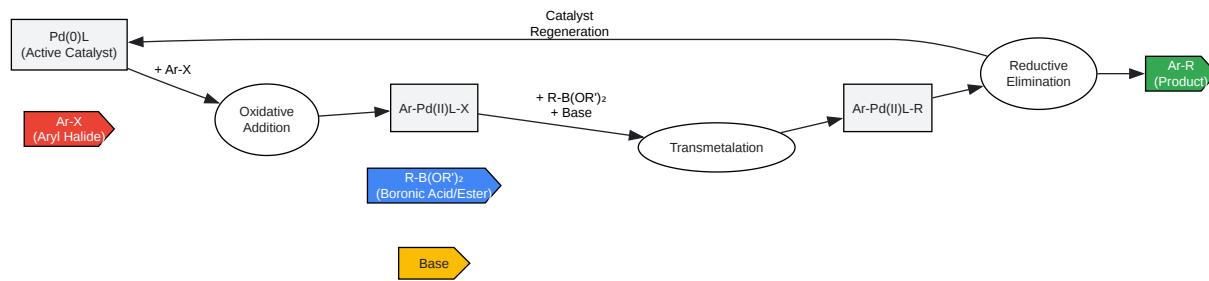
These application notes provide a detailed guide for utilizing the **RockPhos** ligand in Suzuki-Miyaura cross-coupling reactions. The information herein is designed to facilitate the effective application of this advanced catalytic system in synthetic chemistry, particularly for the synthesis of complex biaryl and heteroaryl structures relevant to pharmaceutical and materials science research.

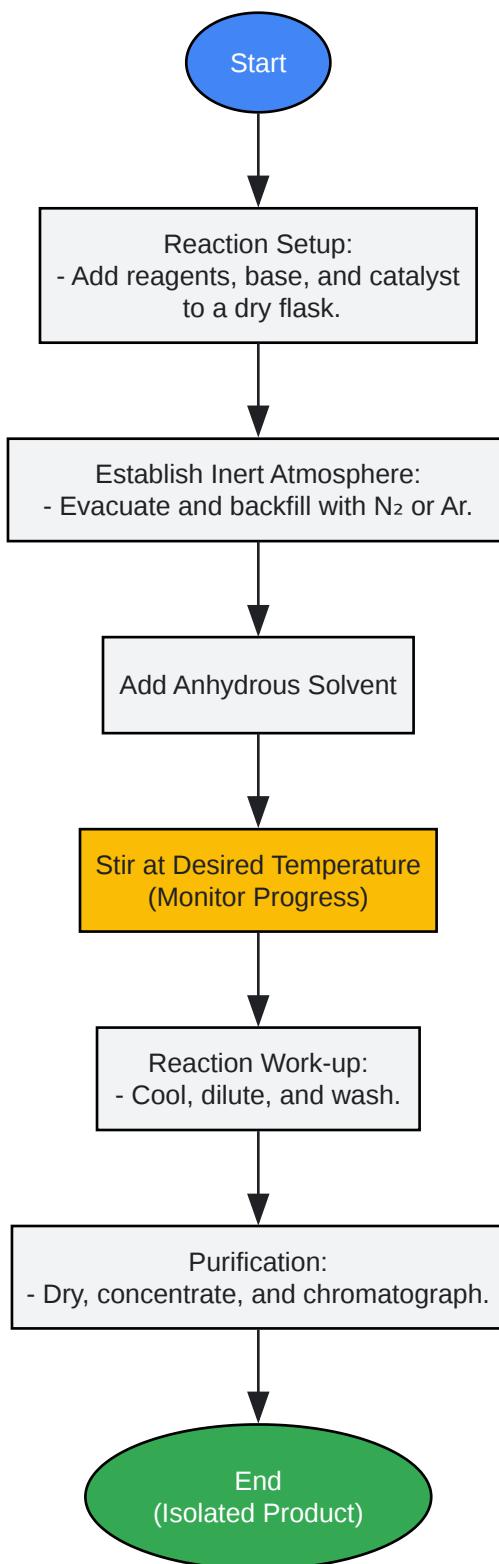
Introduction to RockPhos in Suzuki-Miyaura Coupling

RockPhos, a member of the Buchwald family of biaryl monophosphine ligands, is a highly effective ligand for palladium-catalyzed cross-coupling reactions. Its bulky and electron-rich nature facilitates the key steps of the Suzuki-Miyaura catalytic cycle—oxidative addition, transmetalation, and reductive elimination—leading to high catalytic activity and broad substrate scope. This allows for the coupling of a wide range of aryl and heteroaryl halides (chlorides, bromides, and triflates) with various boronic acids and their derivatives under mild conditions. The use of palladium precatalysts incorporating **RockPhos**, such as **RockPhos Pd G3**, offers advantages like high stability, enabling easier handling and more reproducible results.

Catalytic Cycle and Mechanism

The generally accepted mechanism for the Suzuki-Miyaura coupling reaction involves a palladium(0) species as the active catalyst. The **RockPhos**-ligated palladium precatalyst enters the catalytic cycle after an initial activation step.





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